

# Navigating the Nomenclature: A Technical Guide to Pentafluoroethyl Trifluorovinyl Ether

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## Compound of Interest

Compound Name: Pentafluoroethyl trifluorovinyl ether

Cat. No.: B083452

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For researchers, scientists, and professionals in drug development, precision in chemical identification is paramount. This guide provides an in-depth exploration of the synonyms, trade names, and key identifiers for **pentafluoroethyl trifluorovinyl ether**, a critical building block in the synthesis of advanced fluoropolymers. Understanding the varied nomenclature of this compound is essential for accurate sourcing, regulatory compliance, and unambiguous scientific communication.

## Core Identification: Unambiguous Chemical Descriptors

At its core, the identity of a chemical compound is established by universally recognized identifiers that transcend regional and supplier-specific naming conventions. For **pentafluoroethyl trifluorovinyl ether**, the most critical of these is its CAS (Chemical Abstracts Service) Registry Number.

CAS Number: 10493-43-3<sup>[1]</sup><sup>[2]</sup>

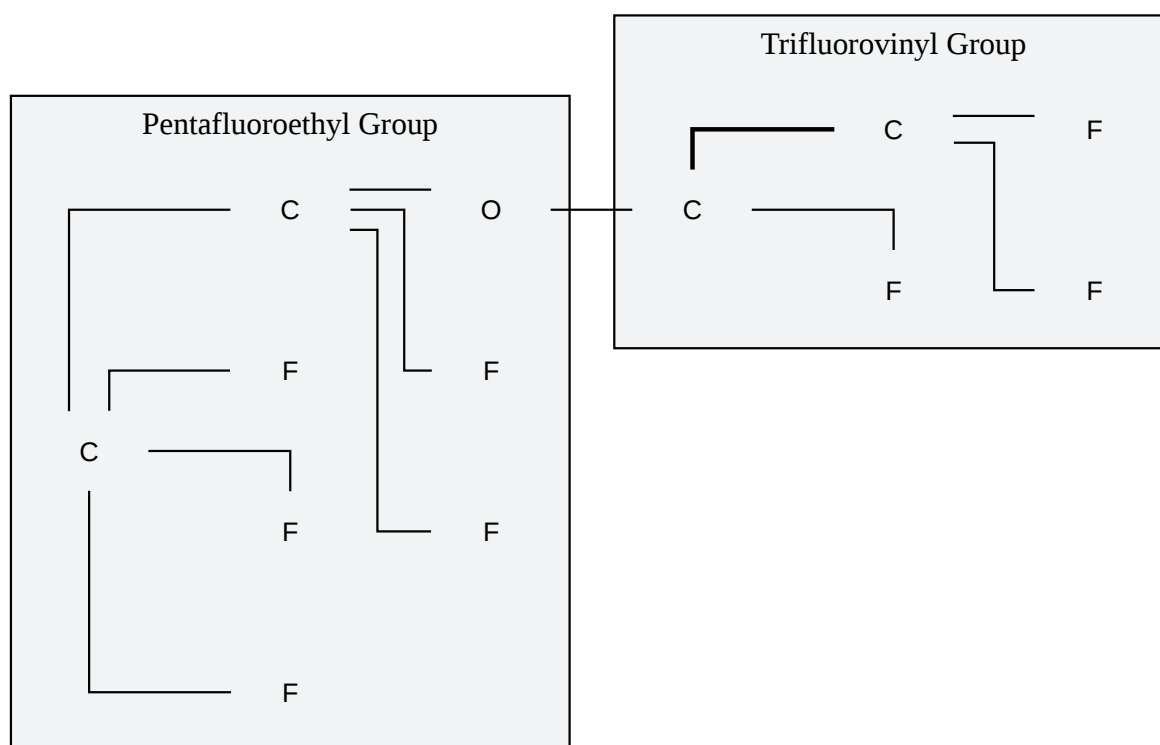
This unique numerical identifier is assigned to every chemical substance described in the open scientific literature and ensures that regardless of the name used, the specific chemical entity can be precisely identified.

## Key Molecular and Structural Identifiers:

To further ground the identity of this compound, its molecular formula and IUPAC (International Union of Pure and Applied Chemistry) name provide a definitive chemical description.

Identifier	Value	Source
Molecular Formula	C <sub>4</sub> F <sub>8</sub> O	[1][2]
Molecular Weight	216.03 g/mol	[1][2]
IUPAC Name	1,1,1,2,2-pentafluoro-2-(1,2,2-trifluoroethenoxy)ethane	

The structural representation of **pentafluoroethyl trifluorovinyl ether** is crucial for understanding its reactivity as a monomer. The presence of a vinyl ether group makes it susceptible to polymerization.



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Figure 1: Chemical Structure of **Pentafluoroethyl Trifluorovinyl Ether**

## A Landscape of Synonyms: Deconstructing the Nomenclature

**Pentafluoroethyl trifluorovinyl ether** is known by a variety of synonyms, which can be broadly categorized into systematic, semi-systematic, and common or abbreviated names. The choice of name often depends on the context, be it a formal publication, a supplier catalogue, or internal laboratory communication.

### Systematic and Semi-Systematic Names

These names are derived from established chemical nomenclature rules and provide a high degree of structural information.

- Ethene, 1,1,2-trifluoro-2-(pentafluoroethoxy)-[1]
- trifluoro(pentafluoroethoxy)ethene[1][2]
- 1-(Pentafluoroethoxy)-1,2,2-trifluoroethene[2]
- (Pentafluoroethyl)(trifluoroethenyl) ether[2]
- Octafluoro-3-oxa-1-pentene[1]

The variety in these names often arises from different ways of prioritizing and naming the functional groups within the molecule (e.g., treating it as a substituted ethene versus an ether).

### Common and Abbreviated Names

In industrial and research settings, brevity and ease of use often lead to the adoption of common names and abbreviations.

- Perfluoroethyl vinyl ether
- PEVE[1][3]
- Perfluoro(ethyl vinyl ether)[3]

- **Pentafluoroethyl trifluorovinyl ether**[\[1\]](#)[\[2\]](#)

The abbreviation "PEVE" is frequently used in the literature and by chemical suppliers for convenience.[\[3\]](#)

The following table provides a consolidated list of the most frequently encountered synonyms for this compound.

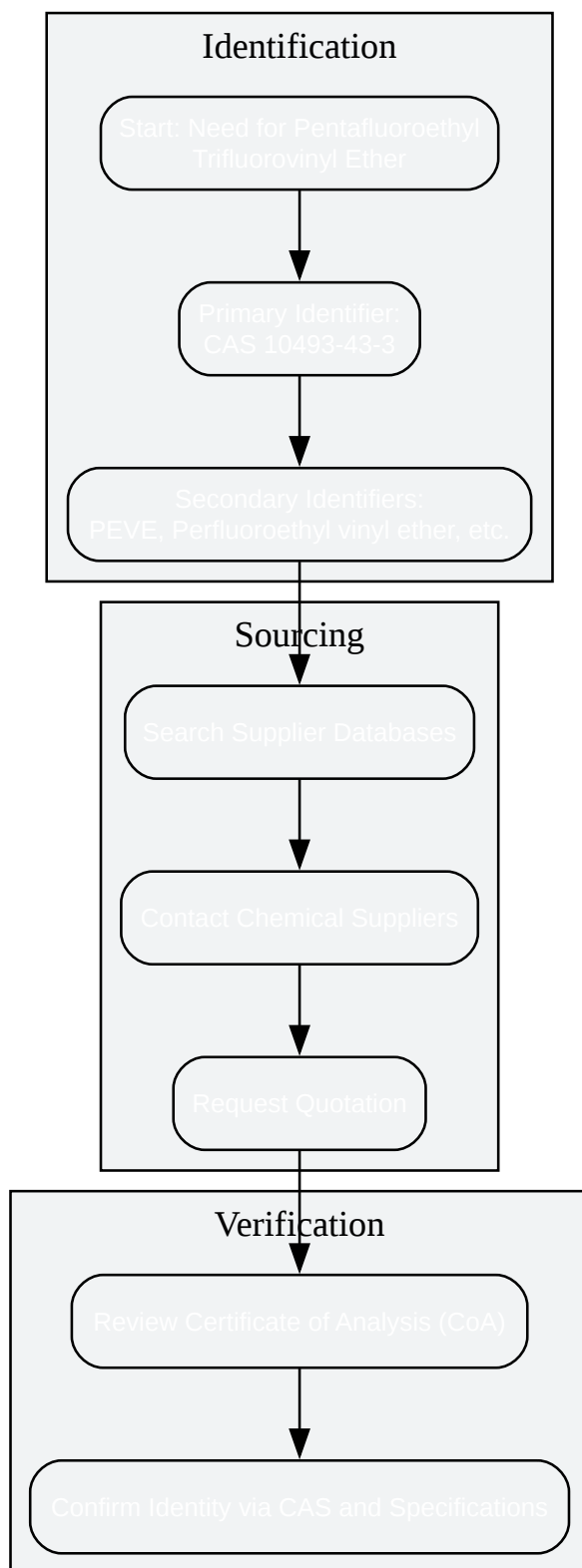
Category	Synonym
Systematic/Semi-Systematic	Ethene, 1,1,2-trifluoro-2-(pentafluoroethoxy)-trifluoro(pentafluoroethoxy)ethene
	1-(Pentafluoroethoxy)-1,2,2-trifluoroethene
	(Pentafluoroethyl)(trifluoroethenyl) ether
	Octafluoro-3-oxa-1-pentene
Common/Abbreviated	Perfluoroethyl vinyl ether
	PEVE
	Perfluoro(ethyl vinyl ether)
	Pentafluoroethyl trifluorovinyl ether

## The Question of Trade Names

A thorough investigation into the commercial landscape for **pentafluoroethyl trifluorovinyl ether** reveals a notable absence of distinct trade names for the monomer itself. This is a key insight for professionals in the field. Unlike finished fluoropolymers, which are often marketed under well-known brand names (e.g., Teflon®), the precursor monomers are typically supplied under their chemical names or CAS numbers.[\[4\]](#)[\[5\]](#)

This practice is common for specialty chemicals used in polymerization, where the primary customers are industrial manufacturers and research institutions. These users prioritize precise chemical identity over branding. Therefore, when sourcing this monomer, it is most effective to use its CAS number (10493-43-3) and its systematic or common chemical names.

The workflow for identifying and sourcing this chemical can be visualized as follows:



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Figure 2: Workflow for Identification and Sourcing

## Experimental Protocols: Ensuring Chemical Identity

In a research or drug development setting, it is often necessary to confirm the identity and purity of a starting material. While a supplier's Certificate of Analysis (CoA) provides initial verification, in-house analytical testing is a crucial part of a self-validating system.

### Gas Chromatography-Mass Spectrometry (GC-MS) for Identity Confirmation

Objective: To confirm the molecular weight and fragmentation pattern of **pentafluoroethyl trifluorovinyl ether**.

Methodology:

- Sample Preparation: As **pentafluoroethyl trifluorovinyl ether** is a gas at room temperature, a gas-tight syringe is used to sample from the headspace of the lecture bottle or a diluted gas sample is prepared in an appropriate solvent.
- GC Conditions:
  - Column: A low-polarity column (e.g., DB-1 or equivalent) is suitable.
  - Injector Temperature: 200 °C.
  - Oven Program: Start at 40 °C, hold for 2 minutes, then ramp to 200 °C at 10 °C/min.
  - Carrier Gas: Helium at a constant flow rate.
- MS Conditions:
  - Ionization Mode: Electron Ionization (EI) at 70 eV.
  - Mass Range: Scan from  $m/z$  30 to 300.
- Data Analysis: The resulting mass spectrum should show a molecular ion peak (or fragments corresponding to the loss of fluorine atoms) consistent with the molecular weight of 216.03

g/mol . The fragmentation pattern should be compared against a reference spectrum from a reputable database.

This protocol provides a robust method for verifying the identity of the received chemical, ensuring the integrity of subsequent experimental work.

## Conclusion

**Pentafluoroethyl trifluorovinyl ether** is a specialty chemical identified by a range of systematic and common names, with "Perfluoroethyl vinyl ether" (PEVE) being a frequently used synonym. Its definitive identifier is CAS number 10493-43-3. Notably, this monomer is not typically marketed under specific trade names; instead, it is sourced and identified by its chemical nomenclature. For researchers and professionals, a clear understanding of this naming landscape, coupled with robust analytical verification, is essential for ensuring the accuracy and reproducibility of their work.

## References

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